

A Comprehensive Guide to the Analytical Characterization of 3-Fluoro-4-methylbenzamide

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Compound of Interest

Compound Name: 3-Fluoro-4-methylbenzamide

Cat. No.: B1333269

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Audience: Researchers, scientists, and drug development professionals.

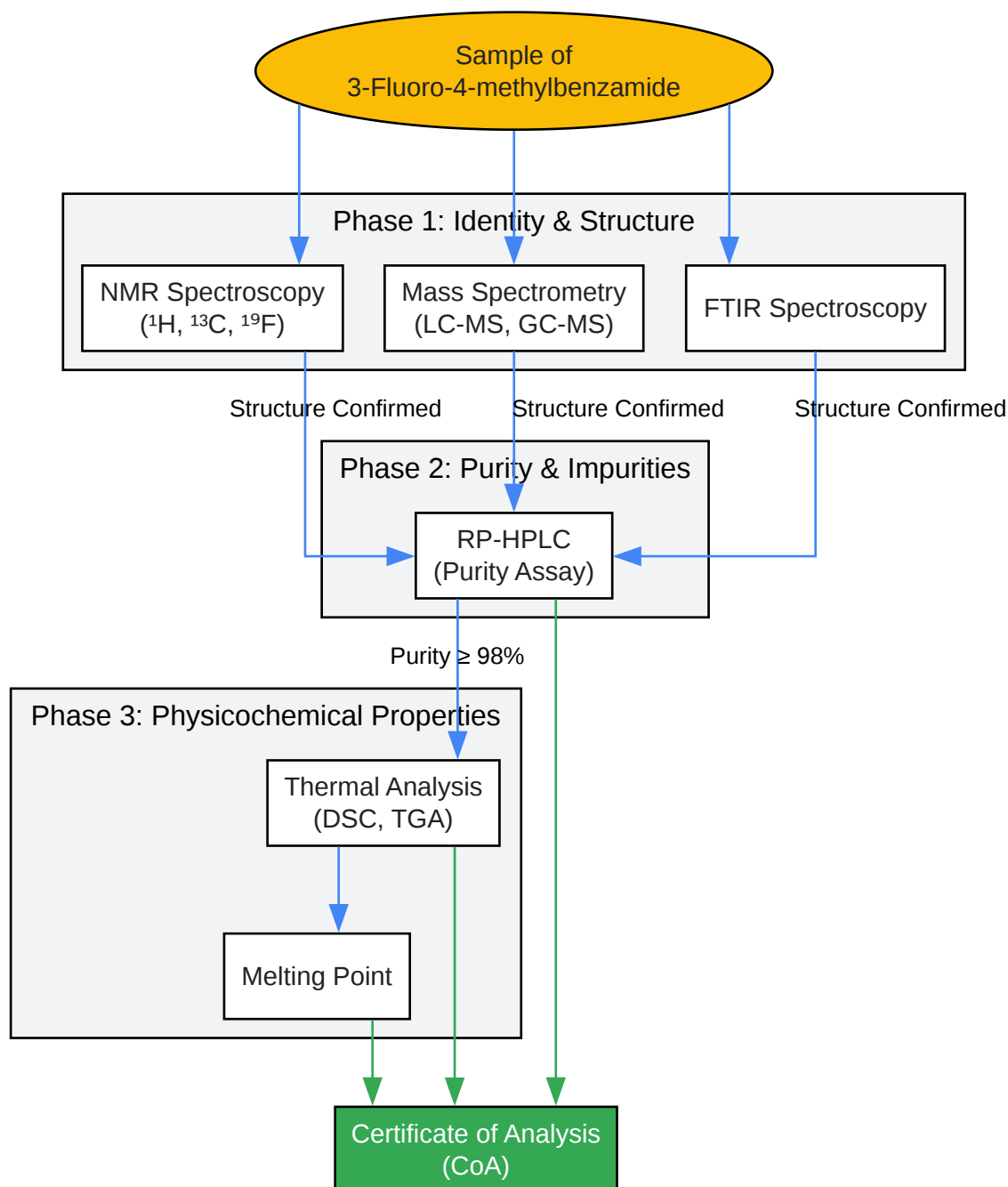
Abstract: **3-Fluoro-4-methylbenzamide** is a key building block in medicinal chemistry and materials science. Its structural integrity and purity are paramount for the reliability and reproducibility of downstream applications. This guide provides a suite of robust, validated analytical methods for the comprehensive characterization of **3-Fluoro-4-methylbenzamide**. We detail optimized protocols for structural elucidation, purity assessment, and solid-state analysis, leveraging techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), Infrared (IR) Spectroscopy, and Thermal Analysis. The causality behind experimental choices is explained to empower scientists to adapt and troubleshoot these methods effectively.

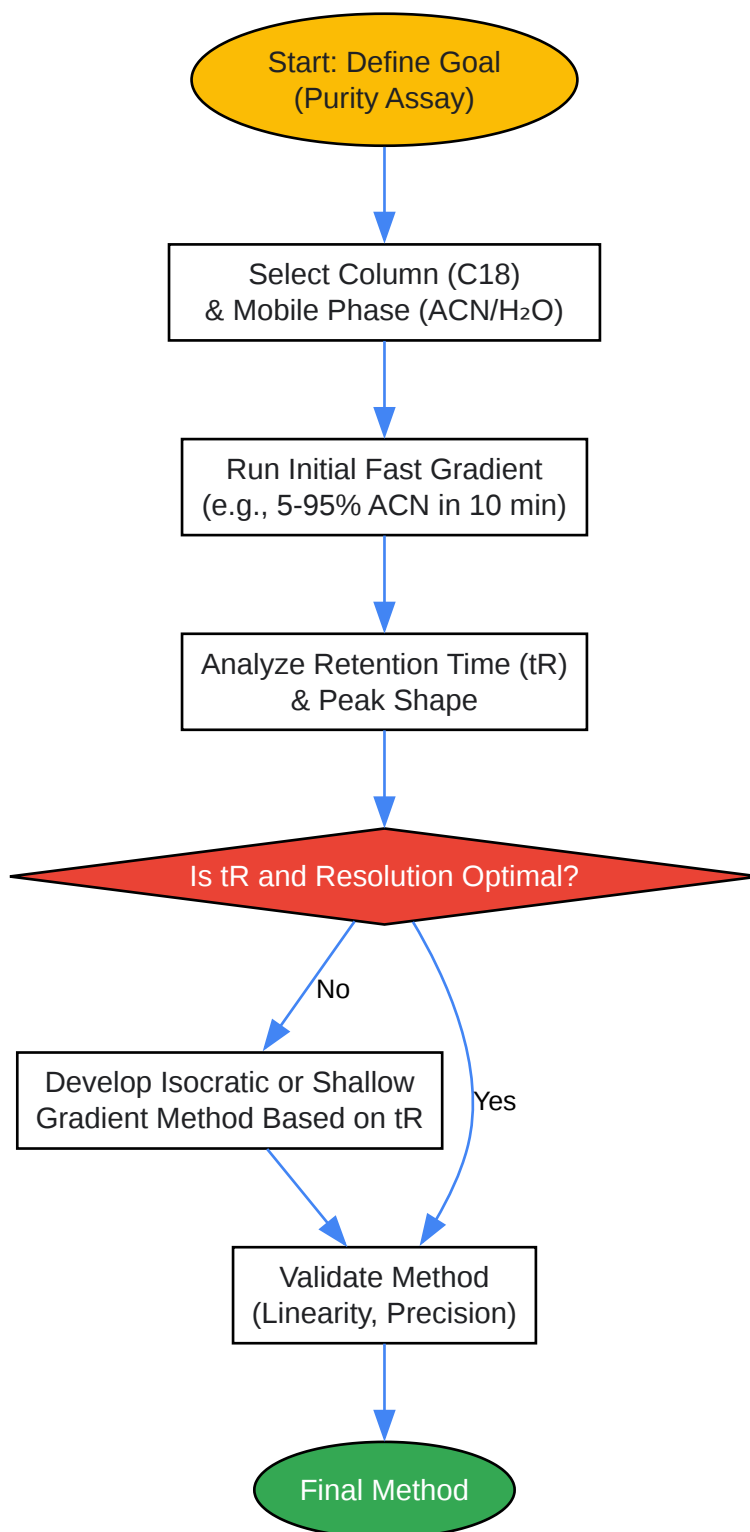
Introduction and Analytical Strategy

The precise characterization of chemical reagents is the foundation of successful scientific research and development. For a compound like **3-Fluoro-4-methylbenzamide** (C_8H_8FNO , MW: 153.15 g/mol), a substituted benzamide derivative, a multi-faceted analytical approach is necessary to confirm its identity, quantify its purity, and understand its physical properties.^{[1][2]} A single technique is insufficient; instead, an integrated workflow provides orthogonal data points that, together, create a complete and trustworthy profile of the material.

The strategy outlined herein begins with unambiguous structural confirmation using spectroscopic methods. This is followed by a rigorous assessment of purity via chromatography, and concludes with an examination of the compound's solid-state and thermal

properties. This holistic approach ensures that the material meets the stringent quality requirements for any application, from early-stage discovery to scaled-up synthesis.





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References

- 1. scbt.com [scbt.com]
- 2. 170726-98-4 Cas No. | 3-Fluoro-4-methylbenzamide | Matrix Scientific [matrixscientific.com]
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